

Comprehensive Technical Guide: 4'-Carboethoxy-3-(2,5-dimethylphenyl)propiophenone

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Compound of Interest

Compound Name: 4'-Carboethoxy-3-(2,5-dimethylphenyl)propiophenone

CAS No.: 898794-96-2

Cat. No.: B3023853

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Executive Summary & Chemical Identity

4'-Carboethoxy-3-(2,5-dimethylphenyl)propiophenone is a synthetic intermediate belonging to the dihydrochalcone class. Structurally, it consists of a central propanone chain linking a 4-ethoxycarbonyl-substituted phenyl ring and a 2,5-dimethyl-substituted phenyl ring.

This specific substitution pattern is highly relevant in drug discovery for Type 2 Diabetes Mellitus (T2DM). The 4-carboethoxy group often functions as a prodrug moiety (hydrolyzable to the active carboxylic acid) or a handle for further derivatization, while the lipophilic 2,5-dimethylphenyl group enhances binding affinity to hydrophobic pockets in target receptors like SGLT2 (Sodium-Glucose Cotransporter 2) or GPR40 (Free Fatty Acid Receptor 1).

Chemical Profile

Property	Specification
IUPAC Name	Ethyl 4-[3-(2,5-dimethylphenyl)propanoyl]benzoate
Common Name	4'-Carboethoxy-3-(2,5-dimethylphenyl)propiophenone
CAS Number	898794-96-2
Molecular Formula	C ₂₀ H ₂₂ O ₃
Molecular Weight	310.39 g/mol
Core Scaffold	Dihydrochalcone (1,3-diphenylpropan-1-one)
Key Substituents	4-Ethoxycarbonyl (Ester), 2,5-Dimethyl (Alkyl)
Predicted LogP	~4.8 (Highly Lipophilic)
Appearance	White to off-white crystalline solid

Synthesis & Reaction Logic

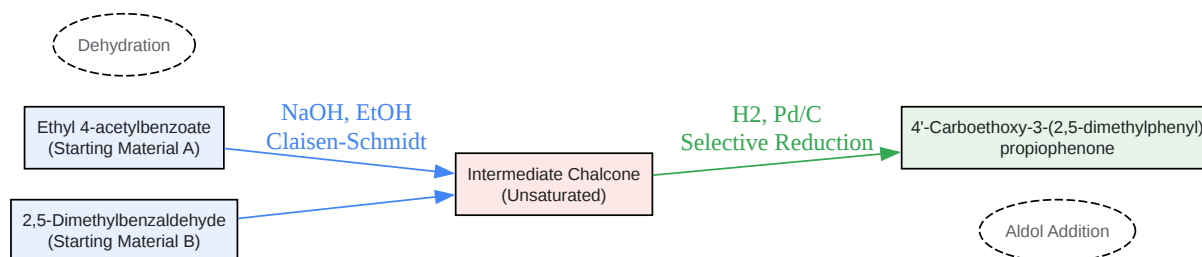
The most robust and scalable synthesis of **4'-Carboethoxy-3-(2,5-dimethylphenyl)propiophenone** follows a two-step Chalcone Route. This pathway is preferred over direct Friedel-Crafts acylation due to higher regioselectivity and yield.

Synthetic Pathway Analysis

- Claisen-Schmidt Condensation: The reaction of Ethyl 4-acetylbenzoate (Acetophenone derivative) with 2,5-Dimethylbenzaldehyde yields the unsaturated chalcone intermediate. This step establishes the carbon skeleton.
- Catalytic Hydrogenation: Selective reduction of the -unsaturated double bond using Palladium on Carbon (Pd/C) yields the final dihydrochalcone product without reducing the ketone or ester groups.

Mechanistic Workflow (DOT Diagram)

The following diagram illustrates the reaction flow and key intermediates.



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Caption: Two-step synthesis via Claisen-Schmidt condensation followed by catalytic hydrogenation.

Detailed Experimental Protocols

Note: All procedures should be performed in a fume hood with appropriate PPE.

Step 1: Synthesis of the Chalcone Intermediate

Reaction: Ethyl 4-acetylbenzoate + 2,5-Dimethylbenzaldehyde

Chalcone

- Reagents:
 - Ethyl 4-acetylbenzoate (1.0 eq)
 - 2,5-Dimethylbenzaldehyde (1.0 eq)
 - Sodium Hydroxide (NaOH), 10% aqueous solution (0.5 eq)
 - Ethanol (Solvent, 10 volumes)
- Procedure:
 - Dissolve Ethyl 4-acetylbenzoate and 2,5-Dimethylbenzaldehyde in ethanol at room temperature.

- Dropwise add the 10% NaOH solution while stirring. The solution will likely turn yellow/orange, indicating enolate formation and conjugation.
- Stir at room temperature for 4–6 hours. Monitor via TLC (Hexane:EtOAc 4:1) for disappearance of starting materials.
- Workup: Cool the mixture to 0°C. The chalcone product often precipitates. Filter the solid. If no precipitate, dilute with water and extract with ethyl acetate.
- Purification: Recrystallize from ethanol/water to obtain the pure unsaturated chalcone.

Step 2: Catalytic Hydrogenation to Dihydrochalcone

Reaction: Chalcone + H₂

4'-Carboethoxy-3-(2,5-dimethylphenyl)propiophenone

- Reagents:
 - Chalcone Intermediate (from Step 1)
 - 10% Palladium on Carbon (Pd/C) (10 wt% loading)
 - Ethyl Acetate or Methanol (Solvent)
 - Hydrogen gas (Balloon pressure or 1 atm)
- Procedure:
 - Dissolve the chalcone in ethyl acetate.
 - Add the Pd/C catalyst carefully (pyrophoric risk).
 - Purge the flask with nitrogen, then introduce a hydrogen atmosphere (balloon).
 - Stir vigorously at room temperature for 2–4 hours.
 - Critical Control Point: Monitor closely by TLC or HPLC. Stop the reaction immediately upon disappearance of the alkene to prevent reduction of the ketone (to alcohol) or the

ester.

- Workup: Filter the mixture through a Celite pad to remove the catalyst. Concentrate the filtrate under reduced pressure.
- Purification: The residue is typically pure enough. If necessary, purify via silica gel column chromatography (Hexane:EtOAc gradient).

Medicinal Applications & Pharmacophore Analysis[3]

SGLT2 Inhibitor Pharmacophore

Sodium-Glucose Cotransporter 2 (SGLT2) inhibitors (e.g., Dapagliflozin, Empagliflozin) typically feature a C-glucoside linked to a distal aromatic ring via a methylene bridge. However, early generation inhibitors and current research tools often utilize the dihydrochalcone scaffold (derived from Phlorizin).

- Role of the Molecule: The **4'-Carboethoxy-3-(2,5-dimethylphenyl)propiophenone** structure mimics the aglycone portion of Phlorizin-like inhibitors.
- Structure-Activity Relationship (SAR):
 - The 2,5-dimethylphenyl ring provides steric bulk and lipophilicity, occupying the hydrophobic pocket of the SGLT2 active site.
 - The Propanone linker positions the rings at the optimal distance (~4–5 Å).
 - The 4-Carboethoxy group acts as a masked carboxylic acid. Upon hydrolysis to the acid, it can form salt bridges with arginine residues (e.g., Arg293) in the receptor.

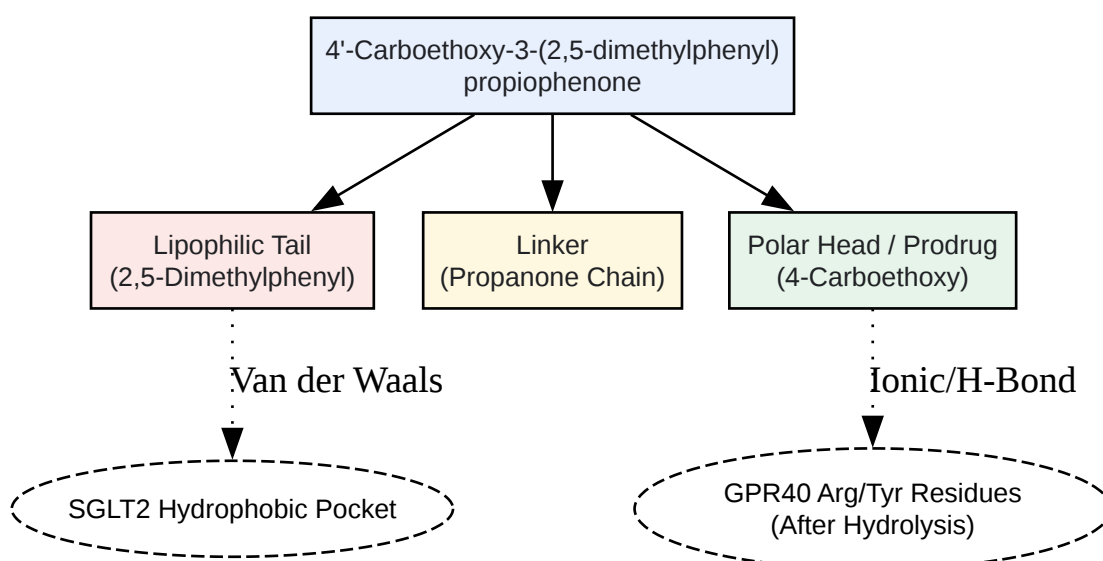
GPR40 (FFAR1) Agonism

Free Fatty Acid Receptor 1 (GPR40) agonists are developed for enhancing glucose-dependent insulin secretion.

- Many GPR40 agonists (e.g., Fasiglifam/TAK-875) possess a dihydrobenzofuran or phenylpropanoic acid core.

- Hydrolysis of the ethyl ester in **4'-Carboethoxy-3-(2,5-dimethylphenyl)propiophenone** yields 4-[3-(2,5-dimethylphenyl)propanoyl]benzoic acid, which aligns with the pharmacophore of GPR40 agonists (an acidic head group linked to a lipophilic tail).

Pharmacophore Mapping (DOT Diagram)



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Caption: Pharmacophore dissection showing the lipophilic tail and polar head group relevant to SGLT2 and GPR40 binding.

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